

4-Isocyanato-1,2-dimethoxybenzene molecular weight and formula

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Compound of Interest

Compound Name:	4-Isocyanato-1,2-dimethoxybenzene
Cat. No.:	B1335964

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In-depth Technical Guide on 4-Isocyanato-1,2-dimethoxybenzene

This guide provides an overview of the fundamental physicochemical properties of **4-Isocyanato-1,2-dimethoxybenzene**, a key intermediate in various organic syntheses. The information is tailored for researchers, scientists, and professionals engaged in drug development and fine chemical synthesis.

Physicochemical Data

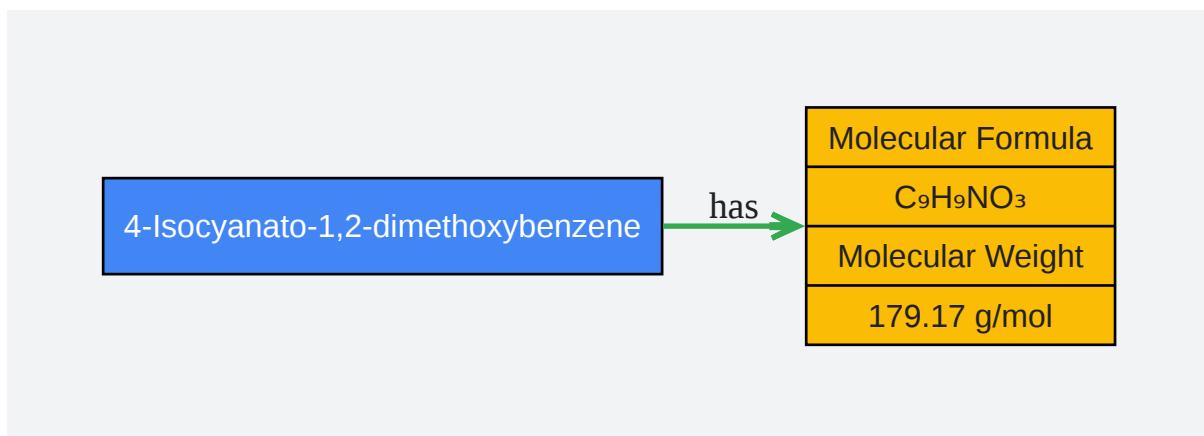
The molecular formula and weight are crucial for stoichiometric calculations in synthesis and for analytical characterization. Below is a summary of these key identifiers for **4-Isocyanato-1,2-dimethoxybenzene**.

Property	Value
Molecular Formula	C ₉ H ₉ NO ₃ [1] [2] [3]
Molecular Weight	179.17 g/mol [1] [2]
Alternate Molecular Weight	179.175 [3]

This compound is primarily utilized as an intermediate in the synthesis of more complex organic molecules, finding applications in the development of pharmaceuticals and agrochemicals.[2] Its reactivity is influenced by the presence of both the isocyanato group and the methoxy groups on the benzene ring.[2]

Structural and Relational Overview

The following diagram illustrates the relationship between the compound's name and its fundamental molecular properties.



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Molecular properties of **4-Isocyanato-1,2-dimethoxybenzene**.

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References

- 1. 4-Isocyanato-1,2-dimethoxybenzene | C₉H₉NO₃ | CID 3517810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Isocyanato-1,2-diMethoxybenzene [myskinrecipes.com]
- 3. 1-ISOCYANATO-2,4-DIMETHOXYBENZENE | CAS 84370-87-6 [matrix-fine-chemicals.com]

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